

Application Notes: Synthesis of N,N-Bis(cyanoethyl)aniline via Michael Addition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ***N,N-Bis(cyanoethyl)aniline***

Cat. No.: ***B074002***

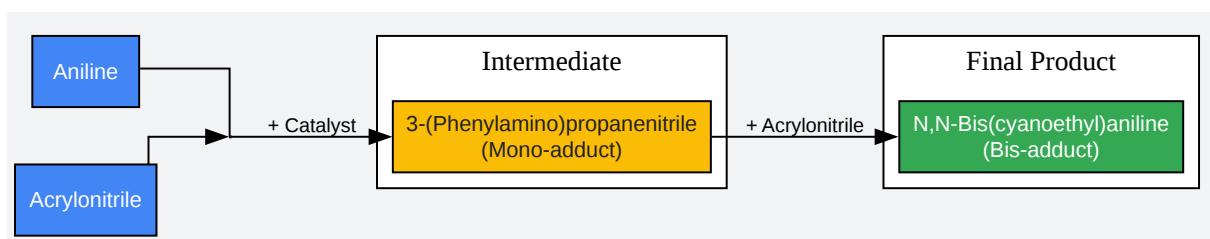
[Get Quote](#)

Introduction

N,N-Bis(cyanoethyl)aniline is a significant chemical intermediate used in the synthesis of dyes, polymers, and pharmaceuticals.^{[1][2]} Its synthesis is primarily achieved through a double Michael addition reaction, a class of conjugate addition, between aniline and acrylonitrile. This document provides detailed protocols and application notes for researchers, scientists, and professionals in drug development, focusing on the practical synthesis of this compound. The reaction involves the nucleophilic addition of aniline to the activated alkene of acrylonitrile, typically under catalytic conditions.^{[1][3]}

Reaction Principle and Mechanism

The formation of **N,N-Bis(cyanoethyl)aniline** from aniline and acrylonitrile proceeds via a consecutive Michael addition mechanism. Aniline acts as the Michael donor, and acrylonitrile serves as the Michael acceptor. The reaction first forms the mono-adduct, 3-(phenylamino)propanenitrile, which then undergoes a second Michael addition with another molecule of acrylonitrile to yield the final bis-adduct. The reaction is generally facilitated by a catalyst, which can be a base, a Lewis acid, or a transition metal salt.^{[1][4][5]}



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the synthesis of **N,N-Bis(cyanoethyl)aniline**.

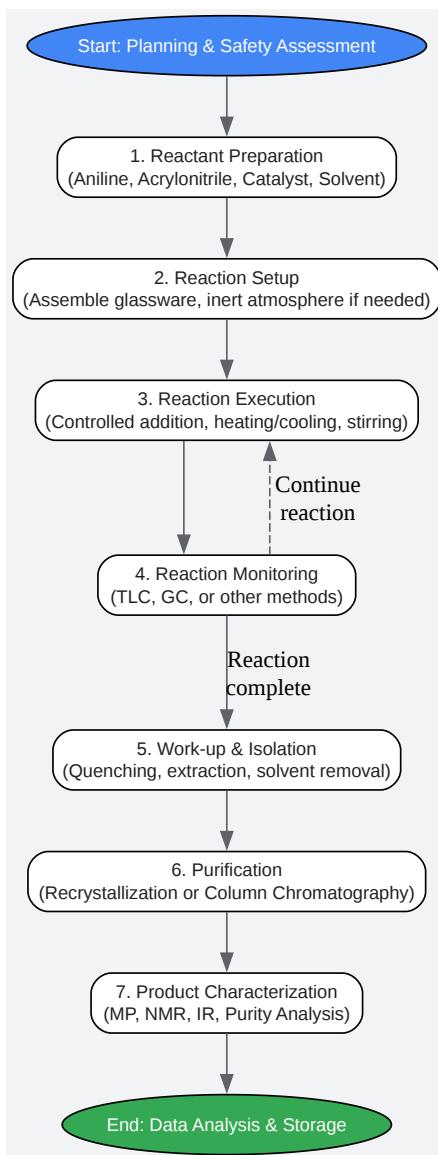
Physicochemical Properties of N,N-Bis(cyanoethyl)aniline

The final product is typically a solid at room temperature and should be handled with appropriate safety precautions.[\[1\]](#)[\[2\]](#)

Property	Value	Reference(s)
CAS Number	1555-66-4	[2] [6] [7]
Molecular Formula	C12H13N3	[1] [2] [6]
Molecular Weight	199.25 g/mol	[6] [8]
Appearance	Light beige to yellow crystalline powder/solid	[1] [6] [9]
Melting Point	80-88 °C	[2] [6] [7]
Boiling Point	165-180 °C at reduced pressure (0.3-6 Torr)	[2] [6]
Solubility	Soluble in organic solvents like ethanol and acetone; insoluble in water	[1] [2]

General Experimental Workflow

The overall process for the synthesis, purification, and analysis of **N,N-Bis(cyanoethyl)aniline** follows a standard laboratory workflow. Proper planning and adherence to safety protocols are essential at each stage.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. echemi.com [echemi.com]
- 3. Michael addition reaction - Wikipedia [en.wikipedia.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. researchgate.net [researchgate.net]
- 6. China CAS NO.1555-66-4 N,N-Bis(cyanoethyl)aniline/High quality/Best price/In stock factory and manufacturers | Mit-ivy [mit-ivy.com]
- 7. N,N-Bis(cyanoethyl)aniline | 1555-66-4 [chemicalbook.com]
- 8. N,N-Bis(cyanoethyl)aniline CAS#: 1555-66-4 [amp.chemicalbook.com]
- 9. Tristar Intermediates Pvt. Ltd. - Personal Care & Homecare Additives: N, N-Di-[2-Cyanoethyl] Aniline (DC-22) [tristarintermediates.org]
- To cite this document: BenchChem. [Application Notes: Synthesis of N,N-Bis(cyanoethyl)aniline via Michael Addition]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074002#michael-addition-reaction-for-n-n-bis-cyanoethyl-aniline-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com